

A Comparative Analysis of 3-Ethyl-4-octanol and Commercially Available Fragrance Compounds

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Compound of Interest

Compound Name: 3-Ethyl-4-octanol

Cat. No.: B1633344

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the physicochemical and olfactory properties of **3-Ethyl-4-octanol** against other commercially significant fragrance compounds. The information herein is intended to assist researchers in evaluating its potential for use in various formulations. The comparison is supported by available quantitative data and established experimental protocols for fragrance evaluation.

Section 1: Physicochemical and Olfactory Properties

The performance and character of a fragrance compound are largely dictated by its physical and chemical properties. Factors such as molecular weight, vapor pressure, and octanol-water partition coefficient (logP) influence its volatility, substantivity (longevity), and behavior in different product bases. While specific olfactory data for **3-Ethyl-4-octanol** is not extensively published, its properties can be compared with well-characterized fragrance molecules. **3-Ethyl-4-octanol** is a branched secondary alcohol, a class of molecules often associated with waxy, mushroom-like, or woody scents in the fragrance industry.^{[1][2]}

Table 1: Comparison of Physicochemical Properties

Property	3-Ethyl-4-octanol	1-Octanol	Linalool	Iso E Super®
CAS Number	63126-48-7[3]	111-87-5	78-70-6	54464-57-2
Molecular Formula	C ₁₀ H ₂₂ O[3]	C ₈ H ₁₈ O	C ₁₀ H ₁₈ O	C ₁₆ H ₂₆ O
Molecular Weight (g/mol)	158.28[3]	130.23	154.25	234.38
Boiling Point (°C)	Not Available	195	198	290 (approx.)
Vapor Pressure (Torr @ 25°C)	Not Available	0.08	0.17	0.0001 (approx.)
logP (Octanol/Water)	3.4 (Computed) [3]	3.0	2.9	5.5 (approx.)
Odor Profile	Not specified; likely woody, earthy, or waxy.	Waxy, aldehydic, citrus, rose	Light, floral (lily of the valley), woody, citrus	Smooth, woody, ambergris-like, cedarwood
Odor Threshold (ppb, in water)	Not Available	500[4]	6	Not Available

Section 2: Experimental Protocols for Fragrance Performance Evaluation

To objectively assess the performance of a fragrance compound, standardized analytical and sensory methods are employed. These protocols allow for the characterization of odor quality, intensity, and longevity.

2.1 Protocol for Odor Profile and Threshold Determination via Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a powerful technique that combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a

detector.[5][6] This allows for the identification of specific chemical compounds that are responsible for the perceived aroma of a sample.[7]

Objective: To identify the odor-active compounds in a fragrance sample and determine their individual odor detection thresholds.

Methodology:

- **Sample Preparation:** The fragrance compound is diluted in a suitable solvent (e.g., ethanol) to an appropriate concentration.
- **Instrumentation:** A gas chromatograph equipped with a column suitable for volatile compound separation is used. The column effluent is split between a standard detector (e.g., Mass Spectrometer, MS) and a heated olfactory detection port (ODP).[8]
- **Analysis:** The sample is injected into the GC. As individual compounds elute from the column, they are simultaneously detected by the MS for chemical identification and sniffed by a trained sensory panelist at the ODP.[5]
- **Data Collection:** The panelist records the time, duration, intensity, and a qualitative description of any odor detected.
- **Threshold Determination (Dilution to Threshold Method):** The sample is serially diluted and re-analyzed. The concentration at which an odor is detected by 50% of the panelists is defined as the odor threshold.[6]

2.2 Protocol for Substantivity (Longevity) Evaluation

Substantivity refers to the length of time a fragrance remains detectable on a substrate, such as skin or fabric. It is a critical performance metric for most fragrance applications.[9]

Objective: To measure the perceived intensity of a fragrance compound over time.

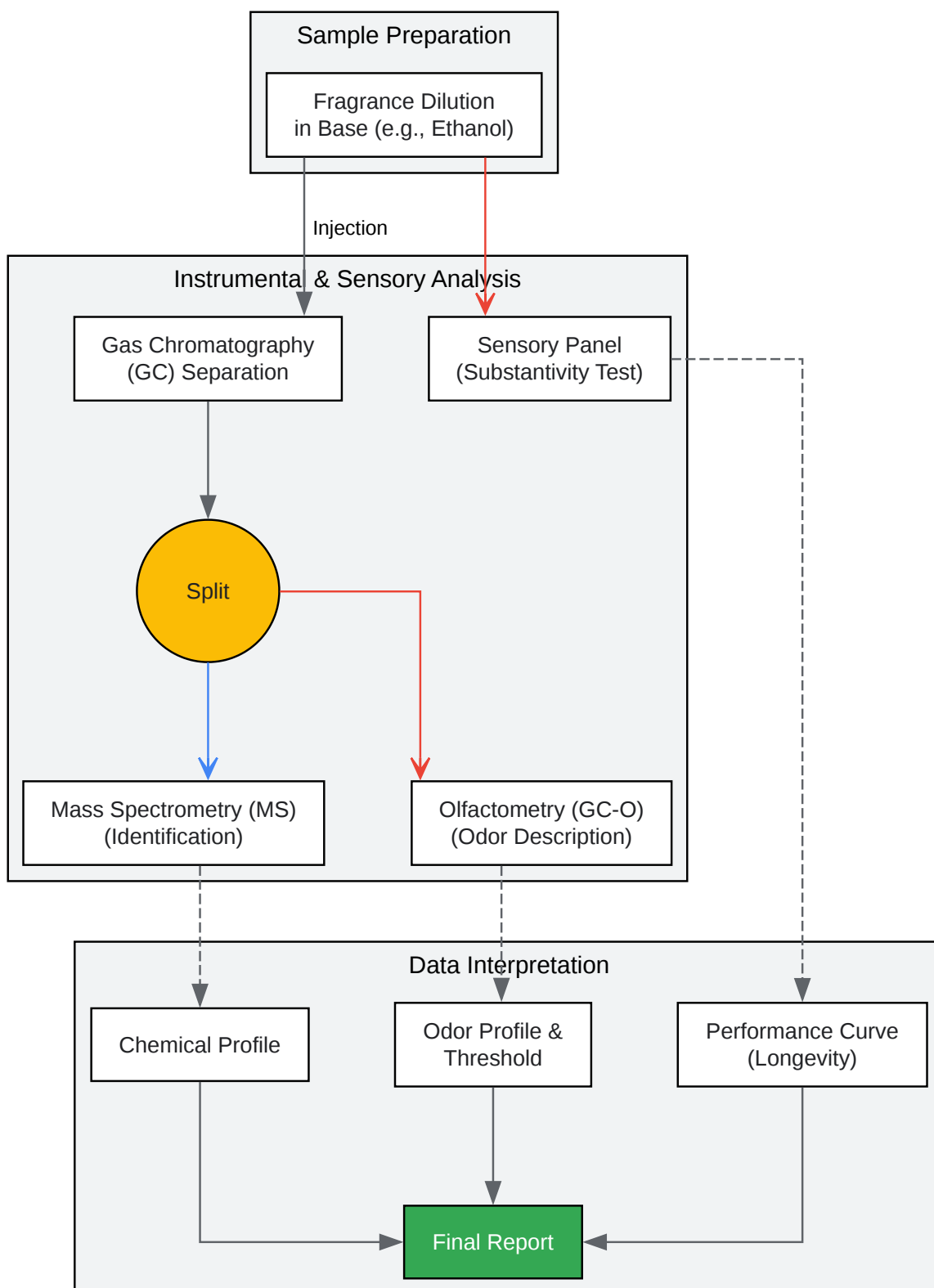
Methodology:

- **Substrate Application:** A standardized amount of the fragrance, diluted in a base (e.g., 20% in ethanol), is applied to a neutral substrate (e.g., filter paper blotter or forearm of a panelist).

- Sensory Panel: A panel of trained evaluators is used for the assessment.[\[10\]](#)
- Time-Intensity Measurement: Panelists evaluate the intensity of the fragrance at predetermined time intervals (e.g., 0, 0.5, 1, 2, 4, 6, 8 hours) after application.
- Rating Scale: Intensity is rated on a labeled magnitude scale (e.g., from 0 = no odor to 10 = extremely strong).
- Data Analysis: The mean intensity scores at each time point are plotted to generate a "dry-down" curve. The time at which the intensity falls below a predetermined level is considered the substantivity endpoint.

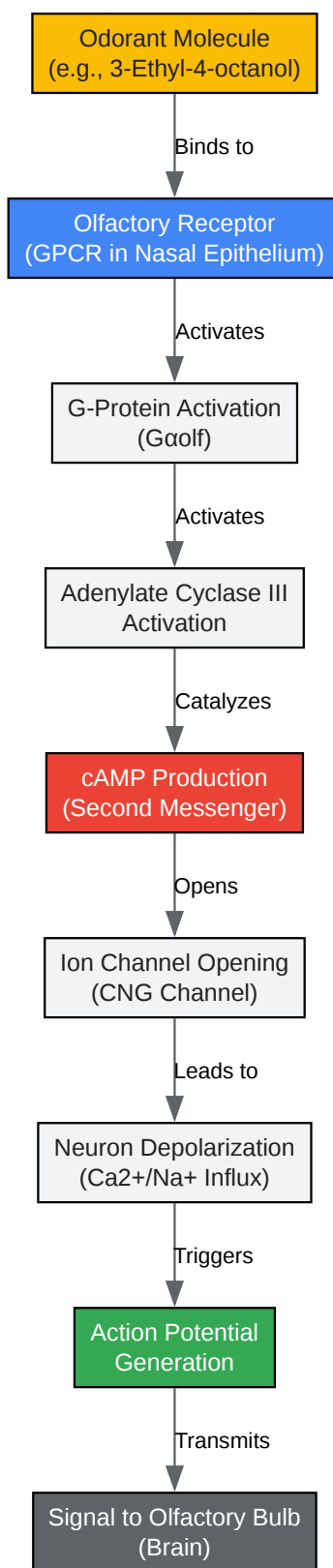
Section 3: Visualized Workflows and Pathways

Understanding the processes by which fragrances are evaluated and perceived is crucial for research and development. The following diagrams illustrate a typical experimental workflow and the biological pathway of odor perception.



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Caption: Workflow for Fragrance Performance Evaluation.



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Caption: Simplified Olfactory Signaling Pathway.

Conclusion

3-Ethyl-4-octanol, a C10 branched alcohol, possesses physicochemical properties that suggest its potential as a mid-note fragrance ingredient with a likely woody or earthy character. While comprehensive performance data such as its odor detection threshold and substantivity are not readily available in public literature, established protocols for GC-O and sensory analysis provide a clear framework for its evaluation. Comparison with commercial compounds like 1-Octanol, Linalool, and Iso E Super® highlights the diversity of fragrance molecules available. Further empirical testing is necessary to fully characterize the olfactory profile and performance of **3-Ethyl-4-octanol** and determine its viability and unique contributions within fragrance formulations for research and commercial applications.

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